

# Application Notes for Anti-Cadherin-11 Antibody in Western Blot Analysis

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## Compound of Interest

Compound Name: *cadherin-11*

Cat. No.: *B1176826*

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## Introduction

**Cadherin-11** (CDH11), also known as OB-cadherin, is a type II classical cadherin that plays a crucial role in cell-cell adhesion, particularly in mesenchymal cells.<sup>[1][2]</sup> It is a calcium-dependent transmembrane glycoprotein involved in various physiological and pathological processes, including embryonic development, tissue morphogenesis, and cancer progression.<sup>[1][2][3]</sup> In the context of drug development and disease research, particularly in areas like oncology and fibrosis, accurate detection and quantification of **Cadherin-11** are paramount. Western blotting is a fundamental technique for this purpose, and the use of a well-characterized anti-**Cadherin-11** antibody is critical for obtaining reliable and reproducible results. These application notes provide detailed protocols and supporting data for the utilization of anti-**Cadherin-11** antibodies in Western blot analysis.

## Data Presentation

### Antibody Specifications and Recommended Dilutions

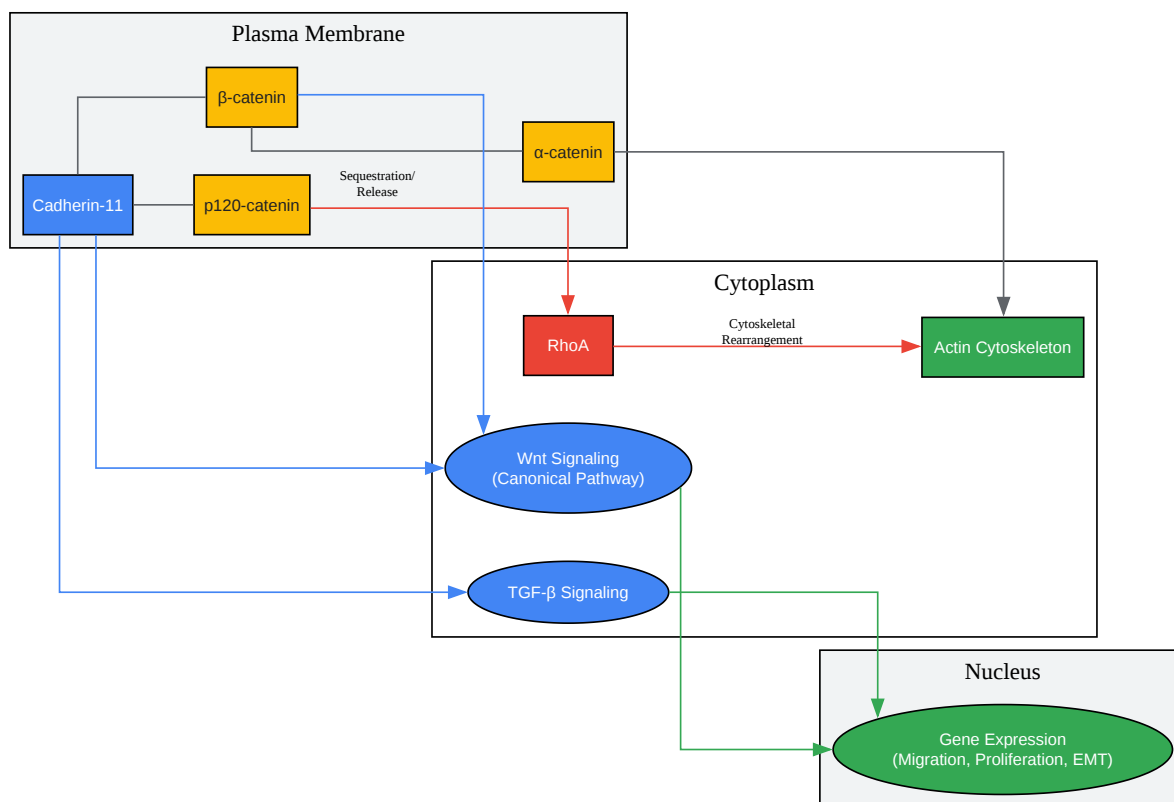
The selection of an appropriate antibody and its optimal dilution are critical for a successful Western blot experiment. Below is a summary of commercially available anti-**Cadherin-11** antibodies and their manufacturer-recommended starting dilutions for Western blot analysis. It is important to note that the optimal dilution may vary depending on the specific experimental

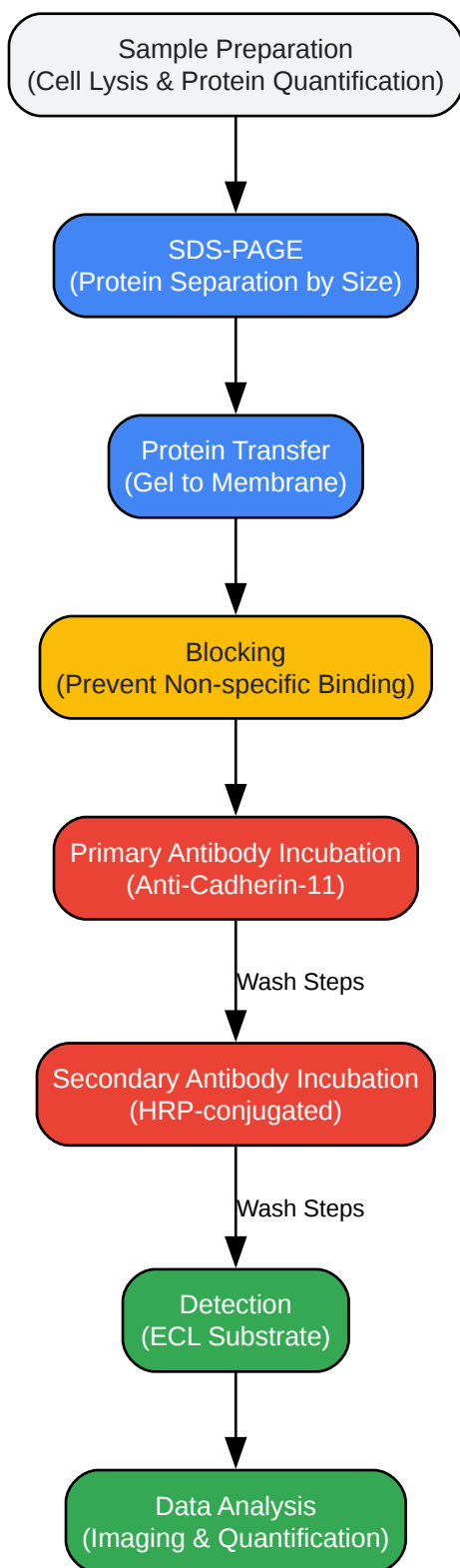
conditions, including the cell or tissue lysate used, and should be determined empirically by the end-user.

Antibody Identifier	Host Species	Clonality	Recommended Dilution for Western Blot	Molecular Weight of Cadherin-11 (approx.)
MAB1790[4]	Mouse	Monoclonal	1 µg/mL	~110-120 kDa[2][5]
32-1700[6]	Mouse	Monoclonal	2-4 µg/mL	~110 kDa[5][6]
MBS570041[1]	Mouse	Monoclonal	1:25 - 1:250	Not Specified
12028-1-PBS[7]	Rabbit	Polyclonal	1:300	Not Specified
A04419[8]	Rabbit	Polyclonal	1:500 - 1:2000	Not Specified
4442[9]	Rabbit	Polyclonal	Not Specified	Not Specified

## Signaling Pathways Involving Cadherin-11

**Cadherin-11** is a key player in several signaling pathways that regulate cell behavior. Its cytoplasmic domain interacts with various proteins, including p120-catenin,  $\beta$ -catenin, and  $\alpha$ -catenin, which in turn connect to the actin cytoskeleton.[1][2] This interaction is fundamental for mediating cell-cell adhesion and transducing intracellular signals. Key signaling pathways influenced by **Cadherin-11** include the Wnt/ $\beta$ -catenin pathway, the TGF- $\beta$  pathway, and Rho GTPase signaling.[1][8]





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## References

- 1. Research progress in the role and mechanism of Cadherin-11 in different diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Research progress in the role and mechanism of Cadherin-11 in different diseases [jcancer.org]
- 3. rupress.org [rupress.org]
- 4. academic.oup.com [academic.oup.com]
- 5. Cadherin-11 contributes to pulmonary fibrosis: potential role in TGF- $\beta$  production and epithelial to mesenchymal transition - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Cadherin-11 regulates fibroblast inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Cadherins and Wnt signalling: a functional link controlling bone formation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Interactions between cadherin-11 and platelet-derived growth factor receptor-alpha signaling link cell adhesion and proliferation - PMC [pmc.ncbi.nlm.nih.gov]
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